

Physical properties including melting point and appearance of 2-Amino-5-cyanopyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-5-cyanopyridine

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Technical Guide: Physicochemical Properties of 2-Amino-5-cyanopyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **2-Amino-5-cyanopyridine**, a key intermediate in the synthesis of pharmaceuticals.^{[1][2]} The document outlines its appearance and melting point, supported by generalized experimental protocols for their determination. A conceptual workflow illustrates its application in the drug discovery process.

Core Physical Properties

2-Amino-5-cyanopyridine is a solid organic compound at room temperature. Its key physical characteristics are summarized in the table below.

Property	Value
Appearance	White to light yellow or brown crystalline powder.
Melting Point	158 - 165 °C

Experimental Protocols

While specific experimental documentation for the determination of **2-Amino-5-cyanopyridine**'s physical properties is not publicly available, the following are detailed, standard methodologies for ascertaining the melting point and appearance of a crystalline solid.

Determination of Melting Point

The melting point of a crystalline solid is a critical indicator of its purity and is determined as the temperature range over which the solid transitions to a liquid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer

Procedure:

- Sample Preparation: A small amount of the crystalline **2-Amino-5-cyanopyridine** is finely ground using a mortar and pestle.[3]
- Capillary Loading: The open end of a capillary tube is pressed into the powdered sample until a small amount of the solid is packed into the closed end, typically to a height of 2-3 mm.[3][4]
- Apparatus Setup: The loaded capillary tube is placed into the heating block of the melting point apparatus, adjacent to a calibrated thermometer.[5]
- Heating: The sample is heated at a steady and slow rate, approximately 1-2 °C per minute, as the temperature approaches the expected melting point.[4][5]

- Observation and Recording: The temperature at which the first droplet of liquid is observed is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range.[3][5] A sharp melting range (typically 0.5-1.0°C) is indicative of a pure compound.[5]

Assessment of Appearance

The appearance of a chemical compound is a fundamental physical property that is determined through visual inspection.

Apparatus:

- Spatula
- White viewing surface (e.g., a watch glass or ceramic tile)
- Adequate lighting source

Procedure:

- Sample Preparation: A small, representative sample of **2-Amino-5-cyanopyridine** is transferred onto a clean, white viewing surface using a spatula.
- Visual Inspection: The sample is observed under good lighting conditions. The color, form (e.g., crystalline, powder), and any other notable characteristics are recorded.[6] This initial visual assessment can provide a preliminary judgment of the material's purity.[7]

Application in Drug Discovery Workflow

2-Amino-5-cyanopyridine serves as a vital building block in the synthesis of more complex molecules with potential therapeutic applications, particularly in the development of anti-inflammatory and anti-cancer agents.[1] The following diagram illustrates a conceptual workflow where this compound is utilized in a drug discovery pipeline.



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Conceptual workflow of drug discovery using **2-Amino-5-cyanopyridine**.

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- To cite this document: BenchChem. [Physical properties including melting point and appearance of 2-Amino-5-cyanopyridine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b188168#physical-properties-including-melting-point-and-appearance-of-2-amino-5-cyanopyridine>]

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